

Essential Safety and Handling of Trimyristolein in a Laboratory Setting

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Trimyristolein

Cat. No.: B1627395

[Get Quote](#)

This guide provides comprehensive safety and logistical information for the handling and disposal of **Trimyristolein** (also known as Glyceryl Trimyristate or Trimyristin), tailored for researchers, scientists, and drug development professionals. While **Trimyristolein** is not classified as a hazardous substance, adherence to standard laboratory safety protocols is essential to ensure a safe working environment.

Physical and Chemical Properties

Understanding the physical and chemical properties of **Trimyristolein** is fundamental to its safe handling. The following table summarizes key quantitative data.

Property	Value
Molecular Formula	C45H86O6
Molecular Weight	723.16 g/mol [1]
Appearance	White to slightly pale yellow crystalline powder or solid[2][3]
Melting Point	54 - 58 °C (129.2 - 136.4 °F)[4][5]
Boiling Point	Not available[2][4][5]
Flash Point	> 110 °C (> 230 °F)[6]
Autoignition Temperature	421.1 °C (790 °F)[4][5]
Solubility	Insoluble in water.[4][5] Soluble in ether, chloroform, and ethanol.[7]
Stability	Stable under normal laboratory conditions.[4][5]

Personal Protective Equipment (PPE)

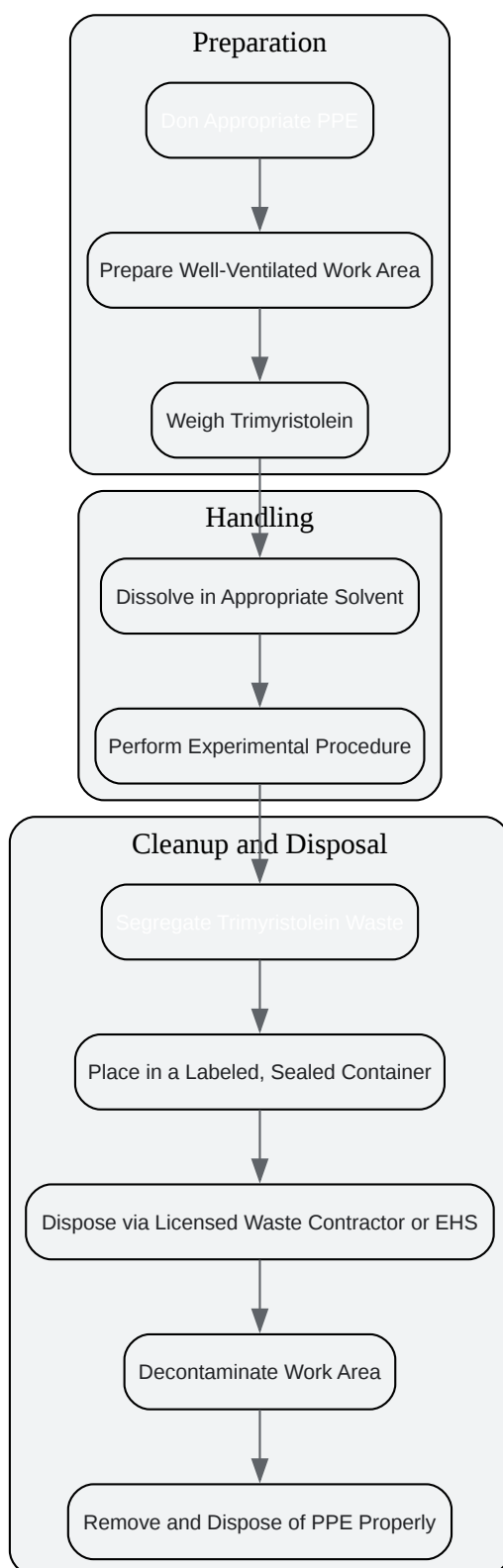
The following personal protective equipment should be worn when handling **Trimyristolein** to minimize exposure and ensure personal safety.

PPE Category	Item	Specifications and Rationale
Hand Protection	Nitrile or Neoprene Gloves	Protective gloves are recommended to prevent skin contact. [2]
Eye Protection	Safety Glasses or Goggles	To protect against dust particles and splashes, wear appropriate protective eyeglasses or chemical safety goggles. [2] [4] [5]
Body Protection	Laboratory Coat or Gown	A lab coat or gown should be worn to protect clothing and skin from potential contamination. [2] [6]
Respiratory Protection	Dust Respirator (if applicable)	If handling large quantities or if dust is generated, a dust respirator is recommended to prevent inhalation. [2] In most cases, working in a well-ventilated area is sufficient. [6]

Operational and Disposal Plans: A Step-by-Step Guide

This section provides a procedural workflow for the handling of **Trimyristolein**, from initial preparation to final disposal.

Experimental Workflow for Handling Trimyristolein



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. Organic Syntheses Procedure [ftp.orgsyn.org]
- 3. sciepub.com [sciepub.com]
- 4. chemtalk.com.au [chemtalk.com.au]
- 5. people.chem.umass.edu [people.chem.umass.edu]
- 6. benchchem.com [benchchem.com]
- 7. Management of Waste - Prudent Practices in the Laboratory - NCBI Bookshelf [ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Essential Safety and Handling of Trimyristolein in a Laboratory Setting]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1627395#personal-protective-equipment-for-handling-trimyristolein]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com